

# Prochlorperazine Sulfoxide-d3: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Prochlorperazine Sulfoxide-d3

Cat. No.: B563249

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This technical guide provides a detailed overview of **Prochlorperazine Sulfoxide-d3**, a deuterated analog of a major metabolite of the antiemetic and antipsychotic drug, Prochlorperazine. This document is intended to serve as a comprehensive resource, offering key data from a representative Certificate of Analysis, detailed experimental protocols for analytical testing, and visualizations of relevant workflows and pathways.

## Certificate of Analysis

The following table summarizes the typical analytical data for a batch of **Prochlorperazine Sulfoxide-d3**. While specific values may vary between lots, this representative data provides an overview of the quality control specifications for this compound.

Test	Specification	Result
Appearance	White to Off-White Solid	Conforms
Solubility	Soluble in Acetonitrile	Conforms
Identity ( <sup>1</sup> H-NMR)	Conforms to structure	Conforms
Identity (Mass Spec)	Conforms to structure	Conforms
Purity (HPLC)	≥ 98.0%	99.0%
Isotopic Purity	≥ 99% Deuterium	Conforms
Loss on Drying (TGA)	≤ 1.0%	0.60%
Residual Solvents	Meets USP <467> limits	Conforms

## Physicochemical Properties

Property	Value	Reference
Chemical Formula	C <sub>20</sub> H <sub>21</sub> D <sub>3</sub> ClN <sub>3</sub> OS	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	392.96 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	1189943-37-0	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	99.0%	<a href="#">[4]</a>
Storage	Store at 2-8 °C for long-term storage.	
Shipping Condition	Product is stable to be shipped at room temperature.	

## Experimental Protocols

Detailed methodologies for the key analytical tests performed on **Prochlorperazine Sulfoxide-d<sub>3</sub>** are provided below. These protocols are based on established methods for the analysis of Prochlorperazine and its metabolites.[\[5\]](#)

## High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is adapted from a stability-indicating HPLC method for Prochlorperazine and its impurities.

- Instrumentation: HPLC with UV detector
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: Acetonitrile
- Gradient:

Time (min)	%A	%B
0	90	10
20	10	90
25	10	90
26	90	10

| 30 | 90 | 10 |

- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 254 nm
- Injection Volume: 10 µL
- Sample Preparation: Dissolve the sample in the mobile phase to a concentration of approximately 1 mg/mL.

## Mass Spectrometry (MS) for Identity Confirmation

- Instrumentation: Liquid Chromatography-Mass Spectrometry (LC-MS) with Electrospray Ionization (ESI)
- LC Conditions: Use the HPLC conditions described in section 3.1.
- MS Conditions:
  - Ionization Mode: Positive Electrospray Ionization (ESI+)
  - Scan Range: m/z 100-1000
  - Capillary Voltage: 3.5 kV
  - Cone Voltage: 30 V
  - Source Temperature: 120°C
  - Desolvation Temperature: 350°C
  - Gas Flow (Desolvation): 600 L/hr
- Expected Ion:  $[M+H]^+$  at m/z 393.1

## Nuclear Magnetic Resonance ( $^1\text{H}$ -NMR) for Structural Confirmation

- Instrumentation: 400 MHz NMR Spectrometer
- Solvent: Chloroform-d ( $\text{CDCl}_3$ ) or Dimethyl Sulfoxide-d<sub>6</sub> ( $\text{DMSO-d}_6$ )
- Concentration: Approximately 10 mg/mL
- Procedure: Acquire a standard one-dimensional proton NMR spectrum. The absence of a singlet corresponding to the N-methyl group (around 2.2-2.5 ppm) and the presence of characteristic aromatic and aliphatic signals will confirm the structure. The chemical shifts of

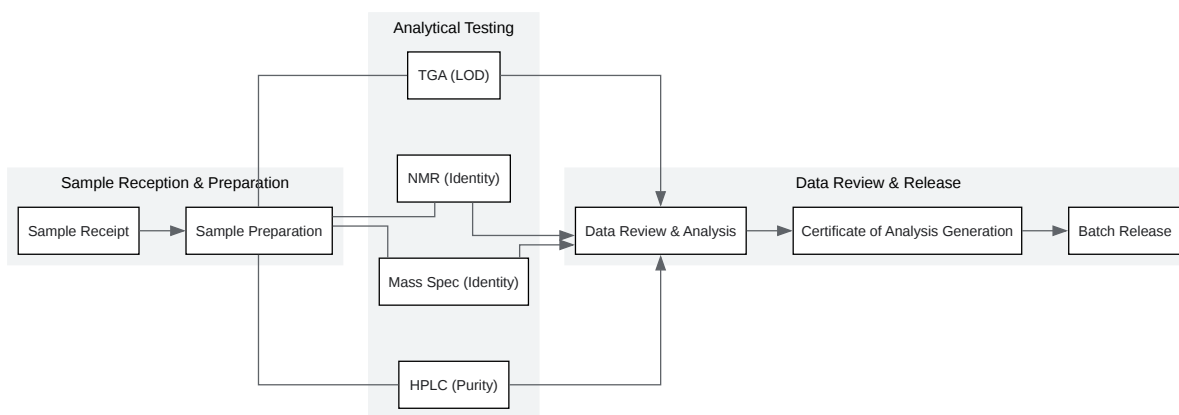
protons adjacent to the sulfoxide group will be shifted downfield compared to the non-oxidized parent compound.

## Thermogravimetric Analysis (TGA) for Loss on Drying

- Instrumentation: TGA Analyzer
- Sample Size: 5-10 mg
- Heating Rate: 10 °C/min
- Temperature Range: Ambient to 300°C
- Atmosphere: Nitrogen, with a flow rate of 20 mL/min
- Analysis: Calculate the percentage of weight loss from the TGA curve.

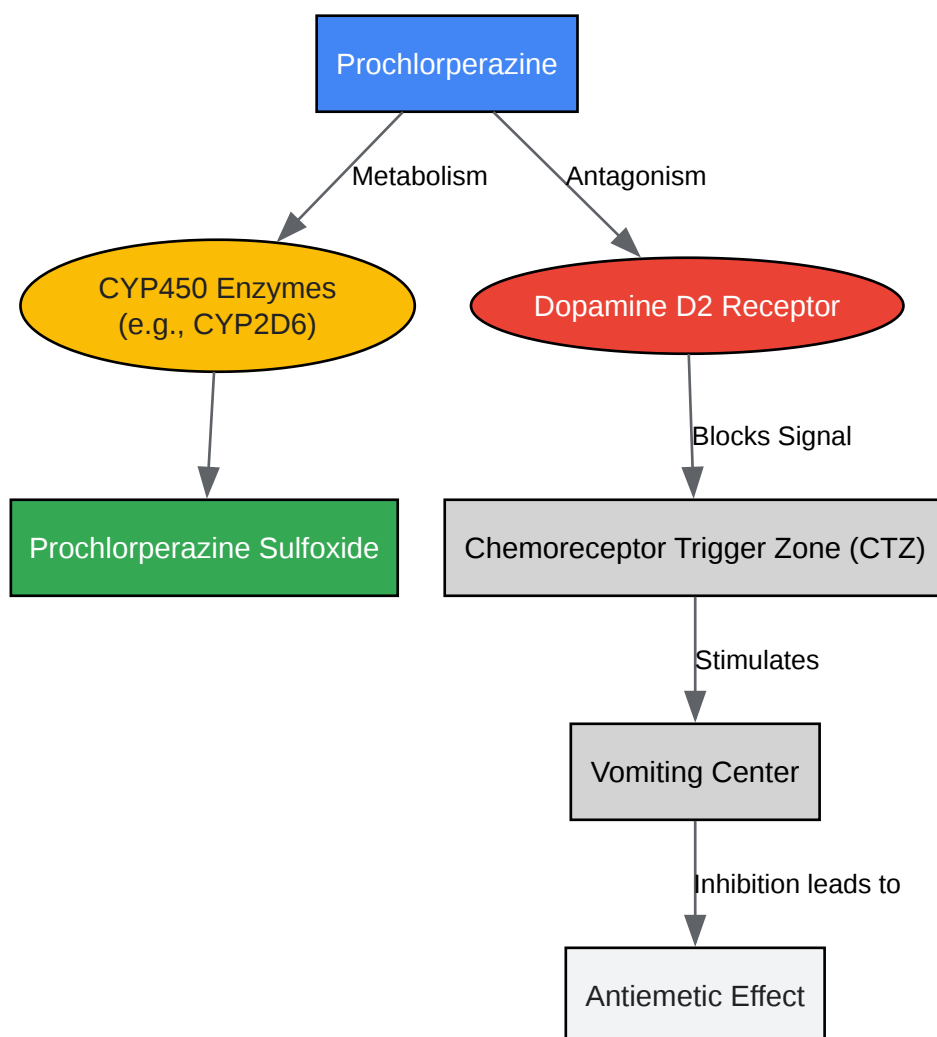
## Visualizations

The following diagrams illustrate key processes related to the quality control and mechanism of action of Prochlorperazine.



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Caption: Quality control workflow for **Prochlorperazine Sulfoxide-d3**.



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Caption: Simplified metabolic and signaling pathway of Prochlorperazine.

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## References

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